

# An In-depth Technical Guide to Acetyl Iodide: Molecular Properties

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Acetyl iodide	
Cat. No.:	B1581244	Get Quote

This guide provides essential information regarding the molecular formula and weight of **acetyl iodide**, tailored for researchers, scientists, and professionals in drug development.

## **Quantitative Data Summary**

The fundamental molecular properties of **acetyl iodide** are summarized in the table below. This data is crucial for stoichiometric calculations in synthesis, analytical characterization, and formulation development.

Parameter	Value	References
Molecular Formula	C <sub>2</sub> H <sub>3</sub> IO	[1][2][3][4]
Alternate Formula	CH₃COI	[5]
Molecular Weight	169.95 g/mol	[1][2][4][6]
High-Precision Molecular Weight	169.9491 g/mol	[3]

## **Experimental Protocols**

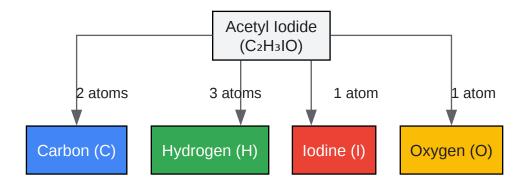
No specific experimental protocols were cited for determination of molecular formula and weight in the provided context. These values are established through standard analytical



techniques such as mass spectrometry for molecular weight and elemental analysis for the molecular formula.

## **Visualization of Molecular Composition**

The following diagram illustrates the elemental composition of **acetyl iodide**, providing a clear visual representation of the atoms that constitute the molecule.



Click to download full resolution via product page

Caption: Elemental composition of an **Acetyl Iodide** molecule.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. chemimpex.com [chemimpex.com]
- 2. CAS 507-02-8: Acetyl iodide | CymitQuimica [cymitquimica.com]
- 3. Acetyl iodide [webbook.nist.gov]
- 4. scbt.com [scbt.com]
- 5. Acetyl iodide Wikipedia [en.wikipedia.org]
- 6. 507-02-8 Cas No. | Acetyl iodide | Apollo [store.apolloscientific.co.uk]







 To cite this document: BenchChem. [An In-depth Technical Guide to Acetyl Iodide: Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581244#molecular-formula-and-weight-of-acetyl-iodide]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com